

2-Chloro-4-methoxy-1,3,5-triazine molecular weight

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Compound of Interest

Compound Name: 2-Chloro-4-methoxy-1,3,5-triazine

Cat. No.: B1612695

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An In-depth Technical Guide to 2-Chloro-4,6-dimethoxy-1,3,5-triazine (CDMT)

Introduction

Substituted 1,3,5-triazines are a class of heterocyclic compounds with a wide range of applications, stemming from the reactivity of the triazine core. The most common precursor for these compounds is 2,4,6-trichloro-1,3,5-triazine, also known as cyanuric chloride. By sequential nucleophilic substitution of the chlorine atoms, a vast library of functionalized triazines can be synthesized.^{[1][2]}

This technical guide focuses on 2-Chloro-4,6-dimethoxy-1,3,5-triazine (CDMT), a disubstituted triazine that has found extensive use in organic synthesis. While the query specified "**2-Chloro-4-methoxy-1,3,5-triazine**," the vast majority of scientific literature and commercial availability points towards the di-methoxy substituted version, CDMT, as the compound of significant interest for researchers. CDMT is a stable, efficient, and cost-effective coupling reagent, particularly valued in the formation of amide and ester bonds.^{[3][4]} Its ability to promote reactions with high yields while preserving the stereochemical integrity of reactants makes it an invaluable tool in peptide synthesis and the creation of complex natural products.^{[3][5]} This guide will provide a comprehensive overview of its properties, synthesis, mechanism of action, and key experimental protocols relevant to research and drug development professionals.

Physicochemical and Quantitative Data

A summary of the key physical and chemical properties of 2-Chloro-4,6-dimethoxy-1,3,5-triazine (CDMT) is presented below.

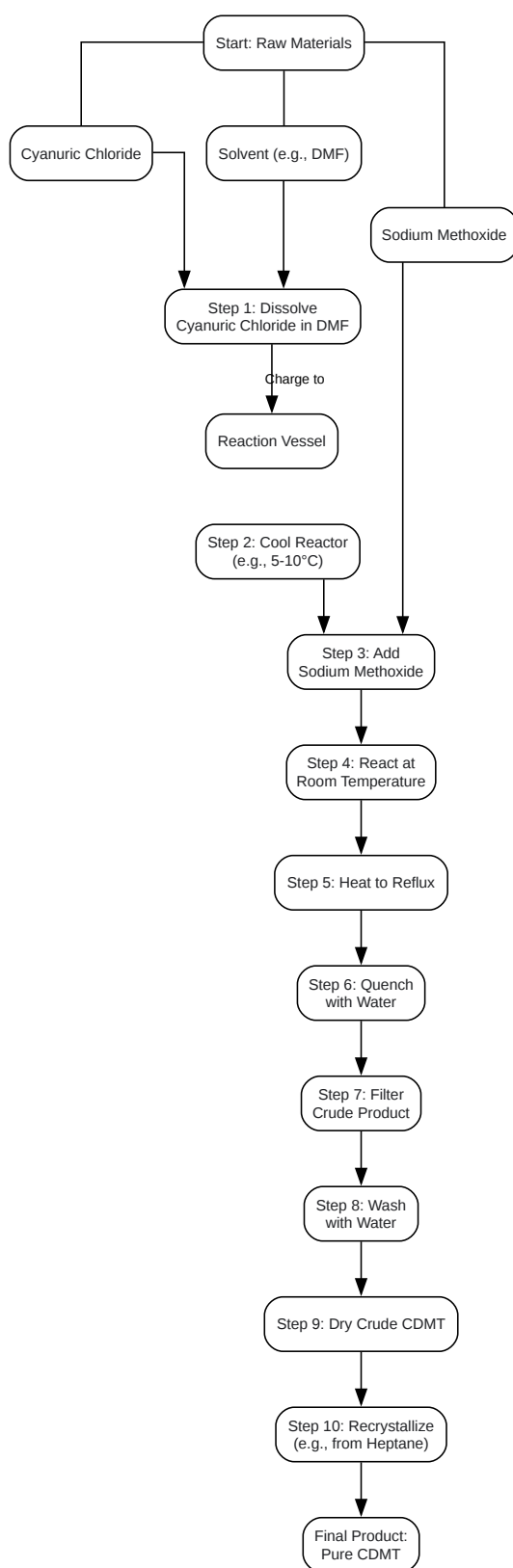
Property	Value	Source
Molecular Weight	175.57 g/mol	[6][7]
Molecular Formula	C ₅ H ₆ ClN ₃ O ₂	[6][7]
CAS Number	3140-73-6	[6][8]
Appearance	White to off-white crystalline solid/powder	[8][9]
Melting Point	71-74 °C	[10][11][12]
Boiling Point	305.1 ± 25.0 °C at 760 mmHg	[11]
Density	1.4 ± 0.1 g/cm ³	[11]
Solubility	Sparingly soluble in water	[8]

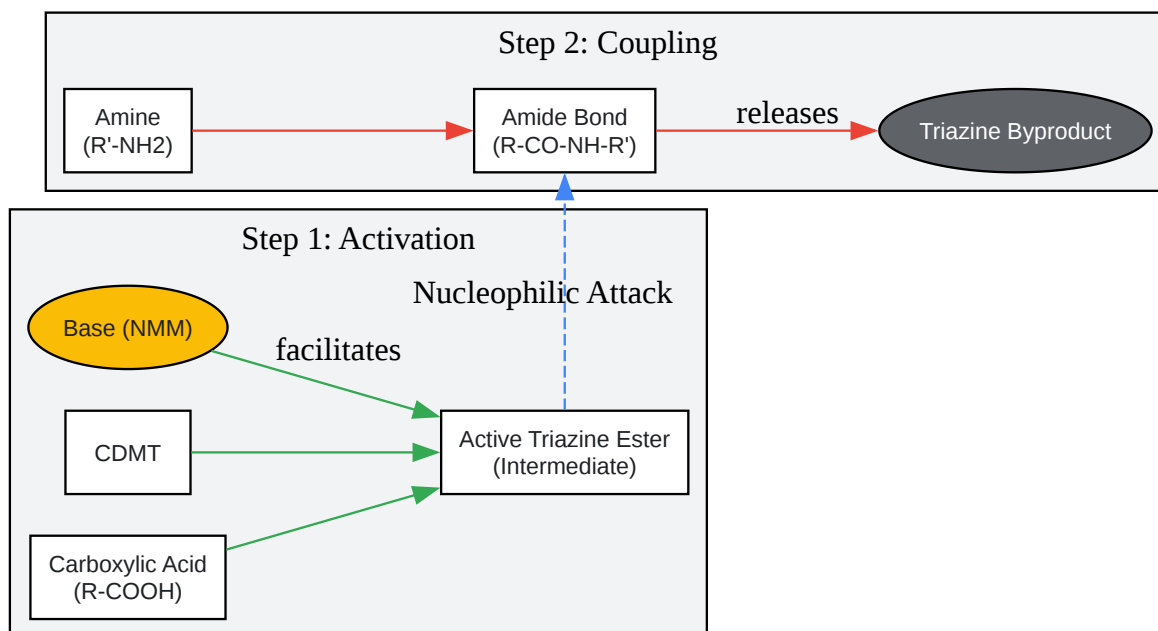
Synthesis of 2-Chloro-4,6-dimethoxy-1,3,5-triazine (CDMT)

The most common and industrially scalable method for synthesizing CDMT involves the controlled reaction of cyanuric chloride with a methoxide source.[1] The reactivity of the chlorine atoms on the triazine ring decreases with each substitution, allowing for a stepwise and controlled synthesis.[1][2]

General Synthesis Workflow

The synthesis typically starts with cyanuric chloride and proceeds through a disubstitution reaction using sodium methoxide in a suitable solvent, such as N,N-dimethylformamide (DMF). [4][13]





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